

An In-depth Technical Guide on the Physical Properties of (2-Bromovinyl)trimethylsilane

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Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(2-Bromovinyl)trimethylsilane**, a versatile organosilane reagent. The information herein is intended to support research and development activities by providing key data and standardized experimental methodologies.

Core Physical Properties

(2-Bromovinyl)trimethylsilane is a liquid organosilicon compound with the linear formula $\text{BrCH=CHSi}(\text{CH}_3)_3$.^[1] It is recognized for its utility in organic synthesis, particularly in cross-coupling reactions. An accurate understanding of its physical properties is essential for its proper handling, application, and for the design of synthetic protocols.

Quantitative Data Summary

The physical properties of **(2-Bromovinyl)trimethylsilane** have been compiled from various sources and are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Units	Conditions
Molecular Weight	179.13	g/mol	-
Boiling Point	50-51	°C	at 52 mmHg
	55	°C	at 42 mmHg
Density	1.167	g/mL	at 25 °C
	1.163	-	Specific Gravity
Refractive Index	1.466	-	n20/D
Appearance	Liquid	-	-
Chemical Formula	C5H11BrSi	-	-
CAS Number	41309-43-7	-	-

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

While specific experimental reports on the determination of the physical properties for **(2-Bromovinyl)trimethylsilane** are not extensively detailed in the public domain, the following are standard methodologies that are broadly applicable for such liquid organic compounds.

3.1. Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the Thiele tube method is a common and effective procedure.[\[6\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (Bunsen burner or oil bath), and liquid paraffin or silicone oil.
- Procedure:
 - A small volume of **(2-Bromovinyl)trimethylsilane** is placed in the small test tube.

- The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
- The test tube assembly is attached to the thermometer and placed in the Thiele tube containing the heating oil.
- The Thiele tube is gently heated, causing a steady stream of bubbles to emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[\[6\]](#)

3.2. Determination of Density (Oscillating U-tube Method)

Modern digital density meters, often operating on the oscillating U-tube principle, provide a rapid and accurate means of determining the density of liquids. This method is outlined in ASTM D4052.[\[7\]](#)[\[8\]](#)

- Apparatus: Digital density meter with an oscillating U-tube, syringe for sample injection.
- Procedure:
 - The instrument is calibrated using a certified density standard.
 - A small volume of **(2-Bromovinyl)trimethylsilane** is injected into the thermostatted oscillating U-tube.
 - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
 - This frequency change is used to calculate the density of the sample, which is then displayed by the instrument.[\[9\]](#)[\[10\]](#)

3.3. Determination of Refractive Index (Abbe Refractometer)

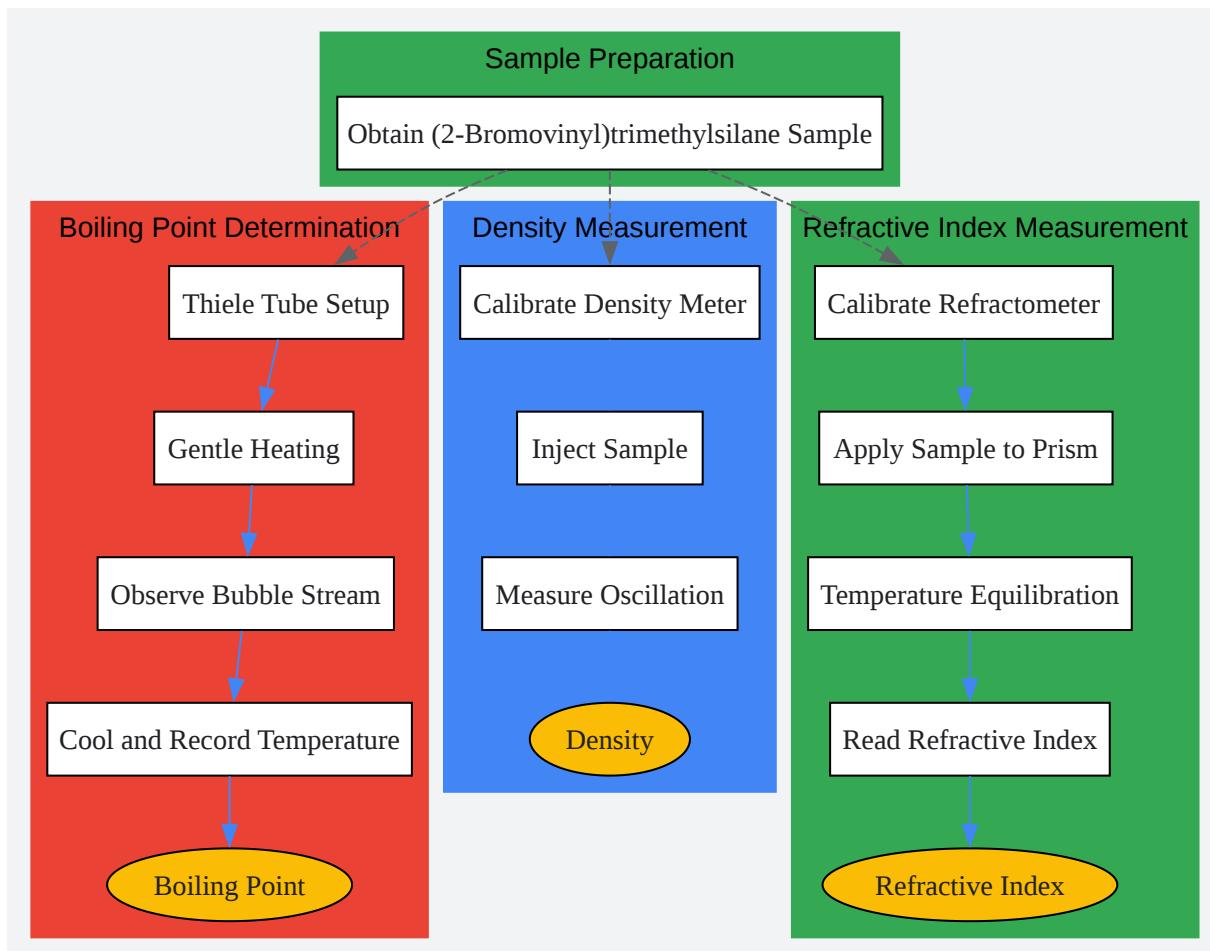
The refractive index is a fundamental physical property that can be used to identify and assess the purity of a liquid. The Abbe refractometer is a common instrument for this measurement, and the general procedure is described in ASTM D1218.[\[11\]](#)[\[12\]](#)

- Apparatus: Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - The refractometer is calibrated using a standard liquid of known refractive index.
 - A few drops of **(2-Bromovinyl)trimethylsilane** are placed on the surface of the prism.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20°C).
 - The light source is adjusted, and the refractometer is focused to obtain a sharp boundary line in the eyepiece.
 - The refractive index is read directly from the instrument's scale.

Visualizations

4.1. Molecular Structure

The following diagram illustrates the molecular structure of **(2-Bromovinyl)trimethylsilane**.



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